

# commercial availability of 5-Octyldihydrofuran-2(3H)-one-d2

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## Compound of Interest

Compound Name: 5-Octyldihydrofuran-2(3H)-one-d2

Cat. No.: B12386706

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## In-Depth Technical Guide: 5-Octyldihydrofuran-2(3H)-one-d2

For Researchers, Scientists, and Drug Development Professionals

### Introduction

5-Octyldihydrofuran-2(3H)-one, also known as  $\gamma$ -laurolactone, is a naturally occurring  $\gamma$ -lactone found in various fruits and dairy products. Its deuterated analogue, **5-Octyldihydrofuran-2(3H)-one-d2** ( $\gamma$ -laurolactone-d2), is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for mass spectrometry-based quantitative analysis. This technical guide provides a comprehensive overview of its commercial availability, physicochemical properties, synthesis, analytical methodologies, and potential biological significance.

### Commercial Availability

**5-Octyldihydrofuran-2(3H)-one-d2** is commercially available as a stable isotope-labeled compound. The primary supplier identified is MedChemExpress (MCE).

Supplier	Product Name	Catalog Number	Additional Information
MedChemExpress (MCE)	5-Octyldihydrofuran-2(3H)-one-d2 ( $\gamma$ -Lauro lactone-d2)	HY-W275481S	For research use only.

Note: While a data sheet for a -d7 variant is available from the supplier, a specific certificate of analysis with detailed quantitative data for the -d2 variant, including purity and isotopic enrichment, was not publicly available at the time of this guide's compilation. It is recommended to request this information directly from the supplier.

## Physicochemical Properties

The following table summarizes the known and predicted physicochemical properties of 5-Octyldihydrofuran-2(3H)-one. The properties of the d2 variant are expected to be very similar.

Property	Value	Source
Chemical Formula	$C_{12}H_{20}D_2O_2$	N/A
Molecular Weight	~198.32 g/mol	N/A
Appearance	Likely a colorless to pale yellow liquid	Inferred
Solubility	Soluble in organic solvents	Inferred

## Experimental Protocols

### Synthesis of Deuterated $\gamma$ -Lactones (General Protocol)

While a specific protocol for the synthesis of **5-Octyldihydrofuran-2(3H)-one-d2** is not readily available in the public domain, a general approach for the synthesis of deuterated  $\gamma$ -lactones can be adapted. One common method involves the reduction of a suitable precursor with a deuterium source.

Example: Synthesis of a Deuterated  $\gamma$ -Lactone via Catalytic Deuteration

This protocol is a generalized procedure and would require optimization for the specific synthesis of **5-Octyldihydrofuran-2(3H)-one-d2**.

Materials:

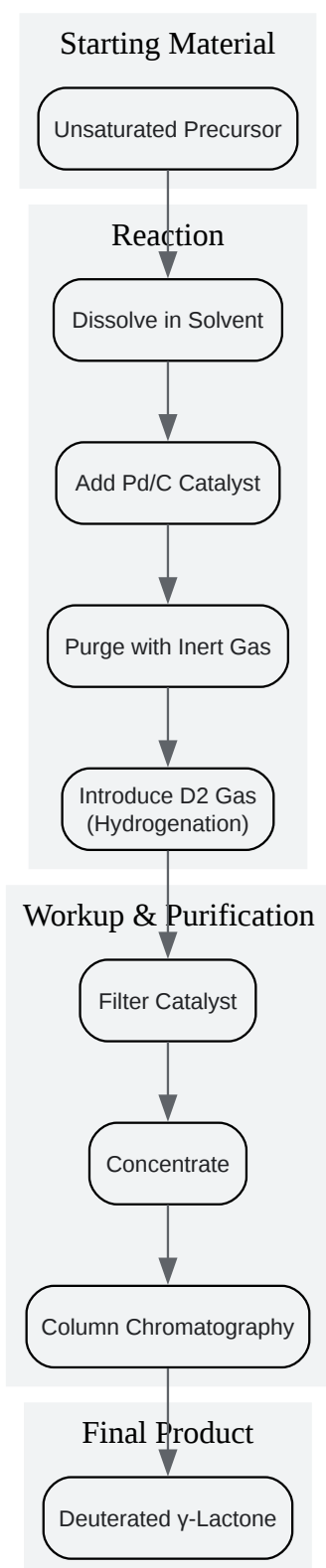
- A suitable unsaturated precursor to  $\gamma$ -laurolactone (e.g., a corresponding unsaturated acid or ester).
- Deuterium gas ( $D_2$ )
- Palladium on carbon (Pd/C) catalyst
- Anhydrous solvent (e.g., ethyl acetate, methanol)
- Standard laboratory glassware and hydrogenation apparatus

Procedure:

- Dissolve the unsaturated precursor in the anhydrous solvent in a reaction vessel suitable for hydrogenation.
- Carefully add the Pd/C catalyst to the solution.
- Purge the reaction vessel with an inert gas (e.g., argon or nitrogen) to remove any air.
- Introduce deuterium gas into the reaction vessel, typically at a pressure of 1-5 atm.
- Stir the reaction mixture vigorously at room temperature or with gentle heating.
- Monitor the reaction progress by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
- Once the reaction is complete, carefully vent the excess deuterium gas and purge the vessel with an inert gas.
- Filter the reaction mixture through a pad of celite to remove the Pd/C catalyst.
- Concentrate the filtrate under reduced pressure to obtain the crude deuterated lactone.

- Purify the product using column chromatography on silica gel to yield the final deuterated  $\gamma$ -lactone.

Logical Workflow for Synthesis



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Caption: General workflow for the synthesis of a deuterated  $\gamma$ -lactone.

## Analytical Methodologies

Gas Chromatography-Mass Spectrometry (GC-MS) is a primary technique for the analysis of volatile compounds like  $\gamma$ -lactones and their deuterated analogues.

General GC-MS Protocol for  $\gamma$ -Lactone Analysis:

Instrumentation:

- Gas Chromatograph coupled to a Mass Spectrometer (GC-MS)
- Capillary column suitable for flavor and fragrance analysis (e.g., DB-5ms, HP-5ms)

Sample Preparation:

- Prepare a stock solution of the **5-Octyldihydrofuran-2(3H)-one-d2** standard in a suitable solvent (e.g., dichloromethane, hexane).
- For quantitative analysis, prepare a series of calibration standards by diluting the stock solution.
- For biological samples, a liquid-liquid extraction or solid-phase microextraction (SPME) may be necessary to isolate the analyte.

GC Conditions:

- Injector Temperature: 250 °C
- Injection Mode: Splitless or split, depending on the concentration
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min)
- Oven Temperature Program:
  - Initial temperature: 50 °C, hold for 2 minutes
  - Ramp: 10 °C/min to 250 °C
  - Hold: 5 minutes at 250 °C

- Transfer Line Temperature: 280 °C

#### MS Conditions:

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Ion Source Temperature: 230 °C
- Mass Range: m/z 40-400

#### Data Analysis:

- Identify the target compound by its retention time and mass spectrum.
- For quantitative analysis, construct a calibration curve by plotting the peak area of the analyte against its concentration.
- The deuterated standard is used to correct for variations in sample preparation and instrument response.

High-Performance Liquid Chromatography (HPLC) can also be employed, particularly for less volatile derivatives or for preparative-scale purification.

#### General HPLC Protocol:

##### Instrumentation:

- HPLC system with a UV or Mass Spectrometric detector
- Reversed-phase C18 column

##### Mobile Phase:

- A gradient of water and an organic solvent (e.g., acetonitrile or methanol) is typically used.

##### Detection:

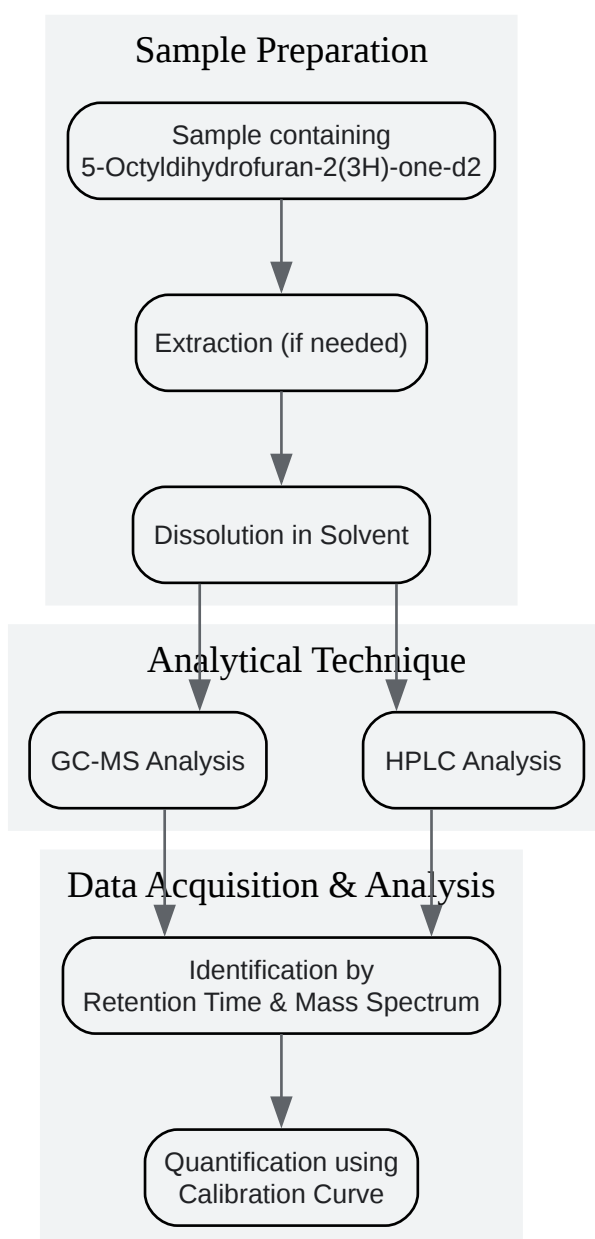
- UV detection at a low wavelength (around 210 nm) as lactones have a weak chromophore.

- Mass spectrometry provides higher sensitivity and specificity.

#### Sample Preparation:

- Dissolve the sample in the mobile phase or a compatible solvent.
- Filter the sample through a 0.45  $\mu\text{m}$  filter before injection.

#### Workflow for Analytical Characterization





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Caption: General workflow for the analytical characterization of **5-Octyldihydrofuran-2(3H)-one-d2**.

## Biological Significance and Potential Applications

While specific signaling pathways involving 5-Octyldihydrofuran-2(3H)-one are not extensively documented, the broader class of  $\gamma$ -lactones exhibits a range of biological activities and applications in drug development.

Known Roles of  $\gamma$ -Lactones:

- **Flavor and Fragrance:** Many  $\gamma$ -lactones are key aroma compounds in foods and are used as flavoring agents.
- **Pharmacological Activities:** Various  $\gamma$ -lactone derivatives have shown promising biological activities, including:
  - **Anticancer:** Some lactones have demonstrated cytotoxic effects against cancer cell lines.
  - **Anti-inflammatory:** Certain lactones possess anti-inflammatory properties.
  - **Antimicrobial:** Antibacterial and antifungal activities have been reported for some lactones.
- **Metabolic Studies:** As naturally occurring compounds,  $\gamma$ -lactones are involved in various metabolic pathways. Their deuterated counterparts are invaluable for tracing these pathways and understanding their kinetics.

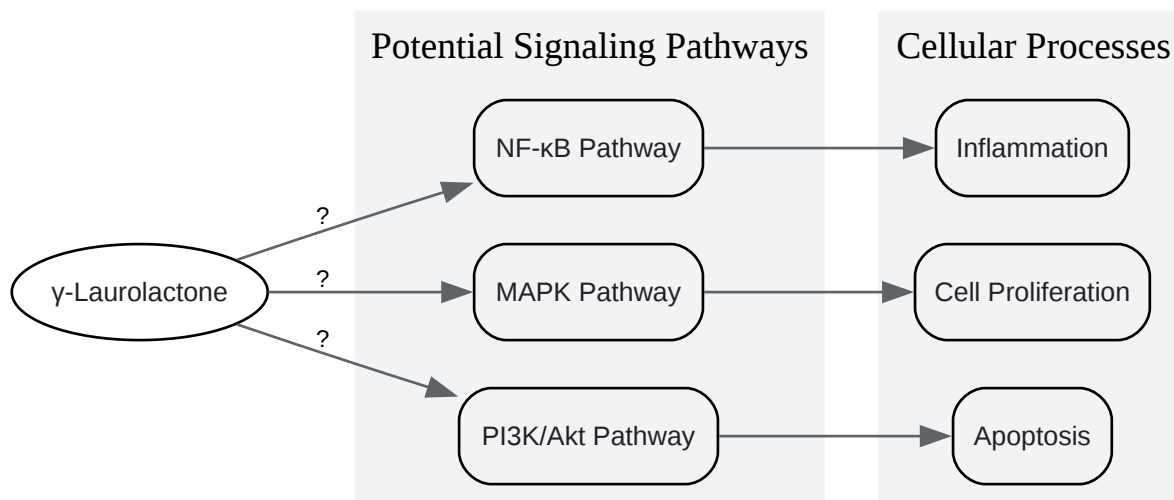
Potential Signaling Pathway Interactions:

Based on the known activities of similar compounds, potential (though unconfirmed) areas of investigation for  $\gamma$ -laurolactone's biological effects could include:

- **Quorum Sensing in Bacteria:** Some lactones are involved in bacterial communication.
- **Modulation of Inflammatory Pathways:** Potential interaction with signaling cascades like NF- $\kappa$ B.

- Enzyme Inhibition: The lactone ring can be a target for enzymatic hydrolysis or inhibition.

#### Hypothesized Signaling Pathway Involvement



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Caption: Hypothesized interaction of  $\gamma$ -lauro lactone with key cellular signaling pathways.

## Conclusion

**5-Octyldihydrofuran-2(3H)-one-d2** is a commercially available deuterated compound with significant potential for use in various research and development applications. While specific data on the d2 variant is limited, this guide provides a framework based on the known properties and methodologies for  $\gamma$ -lactones. Researchers are encouraged to obtain detailed specifications from the supplier and to adapt the provided general protocols for their specific needs. The exploration of the biological activities of  $\gamma$ -lauro lactone and its deuterated analogues remains a promising area for future investigation in drug discovery and metabolic research.

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